

2,4-Bis(trifluoromethyl)benzaldehyde safety and handling precautions

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Compound of Interest

Compound Name:	2,4-Bis(trifluoromethyl)benzaldehyde
Cat. No.:	B1301067

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An In-depth Technical Guide to the Safety and Handling of **2,4-Bis(trifluoromethyl)benzaldehyde**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2,4-bis(trifluoromethyl)benzaldehyde**, a key building block in pharmaceutical and materials science research. Adherence to these guidelines is crucial for ensuring laboratory safety and minimizing risks associated with the handling of this chemical.

Chemical Identification and Physical Properties

It is essential to be aware of the physical and chemical properties of **2,4-bis(trifluoromethyl)benzaldehyde** to handle it safely.

Property	Value	Reference
CAS Number	59664-42-5	[1]
Molecular Formula	C ₉ H ₄ F ₆ O	[1]
Molecular Weight	242.12 g/mol	[1]
Appearance	Liquid	-
Boiling Point	172 °C (lit.)	
Density	1.48 g/mL at 25 °C (lit.)	
Flash Point	68.3 °C (154.9 °F) - closed cup	
Refractive Index	n _{20/D} 1.422 (lit.)	

Hazard Identification and GHS Classification

2,4-Bis(trifluoromethyl)benzaldehyde is classified as a hazardous substance. Understanding its specific hazards is the first step in safe handling.

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory system)	H335: May cause respiratory irritation

(Data sourced from aggregated GHS information provided to ECHA)[\[1\]](#)

GHS Pictogram:



Signal Word:Warning[\[1\]](#)

Personal Protective Equipment (PPE)

Appropriate personal protective equipment is mandatory when handling **2,4-bis(trifluoromethyl)benzaldehyde** to prevent exposure.

Protection Type	Specification
Eye/Face Protection	Safety glasses with side-shields or chemical goggles conforming to EN166. A face shield may be required for larger quantities or splash risks.
Hand Protection	Impermeable chemical-resistant gloves (e.g., Nitrile, Neoprene). Inspect gloves before use and use proper glove removal technique.
Skin and Body Protection	Lab coat, long-sleeved clothing, and closed-toe shoes. For larger scale operations, chemical-resistant apron or suit may be necessary.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If inhalation risk is high, use a respirator with an appropriate organic vapor cartridge (e.g., ABEK type).

(General PPE recommendations synthesized from multiple safety data sheets)

Safe Handling and Storage Protocols

Strict adherence to handling and storage protocols is necessary to maintain a safe laboratory environment.

Experimental Protocol: General Handling

- Preparation: Before handling, ensure that a safety shower and eyewash station are readily accessible.^{[2][3]} Review the Safety Data Sheet (SDS) for **2,4-bis(trifluoromethyl)benzaldehyde**.

- Engineering Controls: All handling of this chemical should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[4]
- Personal Protective Equipment: Don the appropriate PPE as specified in Section 3.
- Dispensing: Avoid direct contact with the substance.[4] When transferring, use appropriate tools (e.g., glass pipettes, syringes) to minimize aerosol generation. Avoid breathing vapors or mists.[2]
- Practices to Avoid: Do not eat, drink, or smoke in the laboratory area where this chemical is handled.[5] Avoid contact with skin, eyes, and clothing.[2] Keep away from heat, sparks, and open flames.[2]
- Post-Handling: Wash hands thoroughly with soap and water after handling and before leaving the laboratory.[5] Clean any contaminated surfaces promptly.

Storage Conditions

- Store in a cool, dry, and well-ventilated place away from direct sunlight.[2][4]
- Keep the container tightly closed to prevent leakage and contamination.[4][5]
- Store locked up and in its original packaging.[4][5]
- The substance is noted to be air-sensitive; storage under an inert atmosphere (e.g., Argon or Nitrogen) is recommended.[2][4]
- Incompatible Materials: Keep away from strong oxidizing agents, strong acids, and strong bases.[3]

First Aid Measures

In the event of exposure, immediate and appropriate first aid is critical.

Exposure Route	First Aid Protocol
Inhalation	<ol style="list-style-type: none">1. Remove the individual to fresh air and keep them in a position comfortable for breathing.[2][5] 2. If not breathing, give artificial respiration.3. If breathing is difficult, administer oxygen.4. Call a POISON CENTER or doctor if you feel unwell.[5]
Skin Contact	<ol style="list-style-type: none">1. Immediately remove all contaminated clothing.[4]2. Drench the affected skin with running water for at least 15 minutes.[4]3. Wash the area with plenty of soap and water.[2][5] 4. If skin irritation occurs, get medical advice/attention.[5]
Eye Contact	<ol style="list-style-type: none">1. Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[2] 2. Remove contact lenses, if present and easy to do. Continue rinsing.[2][5]3. If eye irritation persists, get medical advice/attention.[5]
Ingestion	<ol style="list-style-type: none">1. Do NOT induce vomiting.[4]2. Wash out mouth with water.[4]3. If conscious, give half a litre of water to drink immediately.[4]4. Call a POISON CENTER or doctor immediately.[5]

Spill and Disposal Procedures

Proper response to spills and appropriate disposal of waste are essential for environmental and personal safety.

Experimental Protocol: Small Spill Cleanup

- Assess the Situation: Ensure the spill is small and manageable without immediate respiratory risk. If the spill is large or in a confined space, evacuate the area.

- Control Ignition Sources: Immediately extinguish any nearby open flames and turn off equipment that could create sparks.[\[2\]](#)
- Ventilation: Ensure the area is well-ventilated.
- Containment: Wearing appropriate PPE, contain the spill by diking with an inert absorbent material such as vermiculite, sand, or earth.
- Absorption: Carefully absorb the spilled liquid with the inert material.
- Collection: Sweep or scoop up the absorbent material and place it into a suitable, labeled, and sealed container for hazardous waste disposal.
- Decontamination: Clean the spill area thoroughly with soap and water, collecting the cleaning materials for disposal as hazardous waste.
- Disposal: Dispose of the waste container according to institutional, local, and national regulations. Do not allow the chemical to enter drains.[\[2\]](#)

Waste Disposal

- Dispose of unused product and contaminated materials in a licensed hazardous waste disposal facility.
- Do not dispose of down the drain or into the environment.
- Follow all federal, state, and local regulations for chemical waste disposal.

Biological Activity and Signaling Pathways

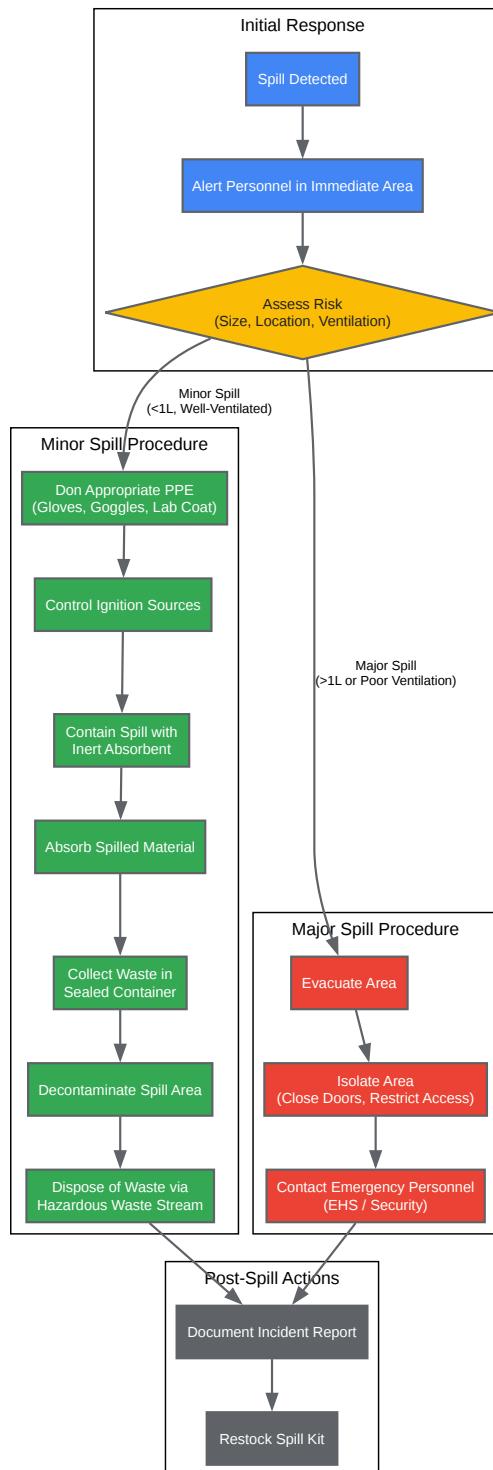
As of the current literature, specific signaling pathways directly modulated by **2,4-bis(trifluoromethyl)benzaldehyde** have not been extensively characterized. The trifluoromethyl groups significantly alter the electronic and steric properties of the parent benzaldehyde molecule, making direct extrapolation of biological activity unreliable. The presence of these electron-withdrawing groups can enhance lipophilicity and metabolic stability, properties often sought in drug design to improve pharmacokinetic profiles.[\[6\]](#)

However, the parent compound, benzaldehyde, has been shown to inhibit multiple signaling pathways in cancer cells, including PI3K/AKT/mTOR, STAT3, NF κ B, and ERK pathways, primarily through the regulation of 14-3-3 ζ -mediated protein-protein interactions.^[7] It is plausible that fluorinated derivatives could be investigated for similar or novel biological activities, but this requires further experimental validation.

Experimental Workflows and Logical Relationships

Given the importance of a structured response to accidental exposure, the following workflow diagram outlines the critical steps for handling a chemical spill of **2,4-bis(trifluoromethyl)benzaldehyde** in a laboratory setting.

Workflow for 2,4-Bis(trifluoromethyl)benzaldehyde Spill Response

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Caption: Emergency spill response workflow for **2,4-bis(trifluoromethyl)benzaldehyde**.

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